

# Application Notes and Protocols for 4-(4-Bromophenyl)-4-hydroxypiperidine

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## Compound of Interest

Compound Name: 4-(4-Bromophenyl)-4-hydroxypiperidine

Cat. No.: B1199205

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental use of **4-(4-Bromophenyl)-4-hydroxypiperidine**, a versatile piperidine derivative. This document includes its applications in synthetic chemistry and pharmacology, along with detailed protocols for its synthesis, analysis, and evaluation of its potential biological activities.

## Overview of 4-(4-Bromophenyl)-4-hydroxypiperidine

**4-(4-Bromophenyl)-4-hydroxypiperidine** is a synthetic compound and a known metabolite of the antipsychotic drug Bromperidol.<sup>[1][2]</sup> Its chemical structure, featuring a piperidine ring, a hydroxyl group, and a bromophenyl moiety, makes it a valuable building block in medicinal chemistry. It serves as a key intermediate in the synthesis of various pharmaceutical agents, particularly those targeting neurological disorders.<sup>[1][3]</sup> The compound has also been reported to possess potential antioxidant activity.<sup>[4]</sup>

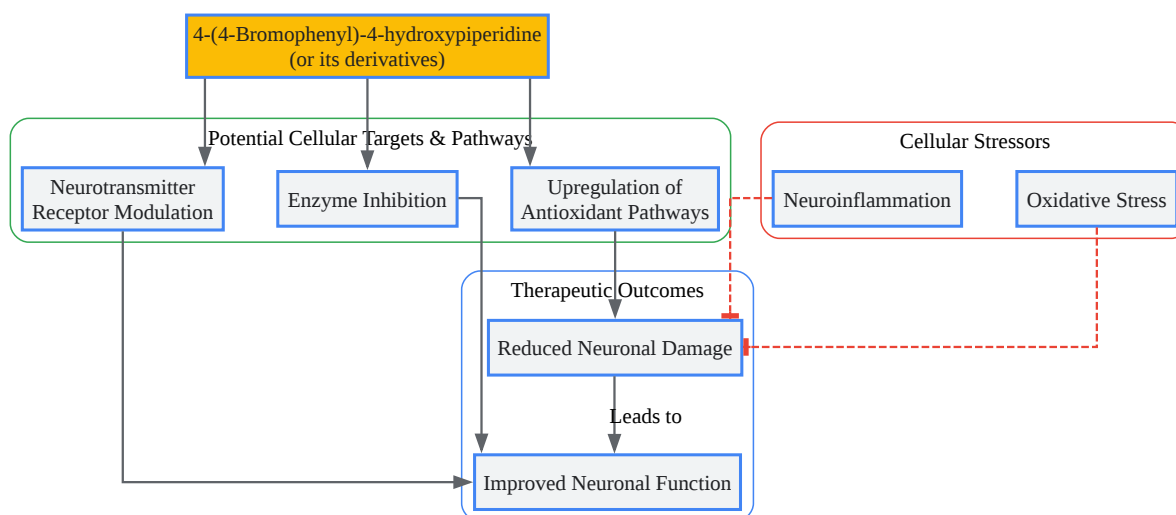
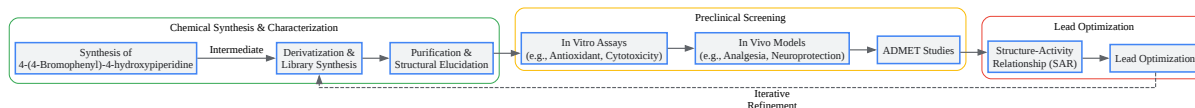
Chemical and Physical Properties:

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>14</sub> BrNO
Molecular Weight	256.14 g/mol
CAS Number	57988-58-6
Appearance	White to off-white crystalline powder
Melting Point	167-170 °C
Storage	Store at 2-8°C in a dry, sealed container

## Applications in Drug Discovery and Development

The 4-aryl-4-hydroxypiperidine scaffold is a well-established pharmacophore in drug discovery, particularly for central nervous system (CNS) disorders. **4-(4-Bromophenyl)-4-hydroxypiperidine** serves as a crucial starting material or intermediate for the synthesis of more complex molecules with potential therapeutic activities.

A general workflow for the development of a drug candidate based on the **4-(4-Bromophenyl)-4-hydroxypiperidine** scaffold is outlined below.



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## References

- 1. St Canice : Virtual Tour generated by Panotour [ceo-web.parra.catholic.edu.au]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 4-(4'-Bromophenyl)piperidine synthesis - chemicalbook [chemicalbook.com]
- 4. abmole.com [abmole.com]
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